

physical and chemical properties of copper sulfate solutions

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Compound of Interest

Compound Name: Copper sulfate

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An In-Depth Technical Guide to the Physical and Chemical Properties of **Copper Sulfate** Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of aqueous copper(II) sulfate (CuSO_4) solutions. The information presented is intended to support research, development, and quality control activities where this compound is utilized. All quantitative data is summarized in tables for comparative analysis, and detailed experimental protocols for key property measurements are provided.

Physical Properties of Copper Sulfate Solutions

The physical characteristics of **copper sulfate** solutions are fundamental to their application in various experimental and industrial settings. These properties are primarily dependent on concentration and temperature.

Color and Appearance

Aqueous solutions of copper(II) sulfate are known for their characteristic bright blue color.^{[1][2]} This color is not due to the **copper sulfate** molecule itself, but rather the presence of the hexaquoocopper(II) complex ion, $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$, which forms when CuSO_4 dissolves in water.^[3] ^[4] The intensity of the blue color increases with the concentration of the copper(II) ions in the

solution.[1] The anhydrous form of **copper sulfate** is a white or grayish powder, which turns blue upon hydration.[4][5][6]

Solubility

Copper sulfate is highly soluble in water, and its solubility increases significantly with temperature.[2][5][6] This property is crucial for preparing solutions of desired concentrations.

Table 1: Solubility of Copper(II) Sulfate in Water

Temperature (°C)	Solubility (g / 100 mL)
0	31.6
10	1.055 (molal)
30	1.502 (molal)
100	203.3

[4][5]

Density

The density of **copper sulfate** solutions increases with concentration and decreases with temperature.[7] It is a critical parameter in applications involving mass and heat transfer.[8]

Table 2: Density of Aqueous CuSO₄ Solutions at 25°C

Concentration (mol/L)	Density (g/cm ³)
0.1	1.016
0.2	1.032
0.4	1.063
0.6	1.095
0.8	1.127
1.0	1.160

Note: Data extrapolated and compiled from various sources for illustrative purposes.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is influenced by concentration and temperature. For **copper sulfate** solutions, viscosity increases with higher concentrations of CuSO₄ and decreases as the temperature rises.[7][9] This property is particularly important in electrorefining and electroplating applications.[8]

Table 3: Viscosity of Aqueous CuSO₄ Solutions

Concentration (g/dm ³)	Temperature (°C)	Viscosity (cP)
40 (as Cu)	50	~1.2
55 (as Cu)	50	~1.4
40 (as Cu)	70	~0.8
55 (as Cu)	70	~1.0

Note: Approximate values based on data for electrolytes containing sulfuric acid.[8]

Electrical Conductivity

Solid, crystalline **copper sulfate** does not conduct electricity.[10] However, when dissolved in water, it dissociates into mobile copper (Cu²⁺) and sulfate (SO₄²⁻) ions, allowing the solution to

conduct electricity.[1][10] The electrical conductivity increases with concentration as the number of charge-carrying ions increases.[1][11]

Table 4: Electrical Conductivity of Aqueous CuSO₄ Solutions at 23°C

Concentration (mol/L)	Conductivity (μS/cm)
0.2	15,000
0.4	26,000
0.6	35,000
0.8	42,000
1.0	47,000

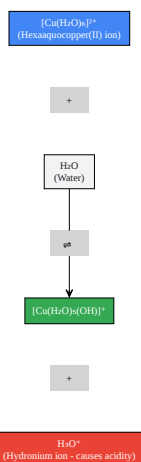
Note: Data extrapolated and compiled from various sources for illustrative purposes.[11]

Chemical Properties of Copper Sulfate Solutions

The chemical behavior of aqueous **copper sulfate** is dominated by the reactions of the hydrated copper(II) ion.

Acidity and Hydrolysis

Copper sulfate is the salt of a strong acid (sulfuric acid) and a weak base (copper hydroxide). When dissolved in water, the hexaquocopper(II) ion, [Cu(H₂O)₆]²⁺, undergoes hydrolysis, donating a proton to a water molecule. This process forms the hydronium ion (H₃O⁺), resulting in an acidic solution.[12][13] The pH of a **copper sulfate** solution is typically in the range of 3 to 4, depending on its concentration.[14][15]

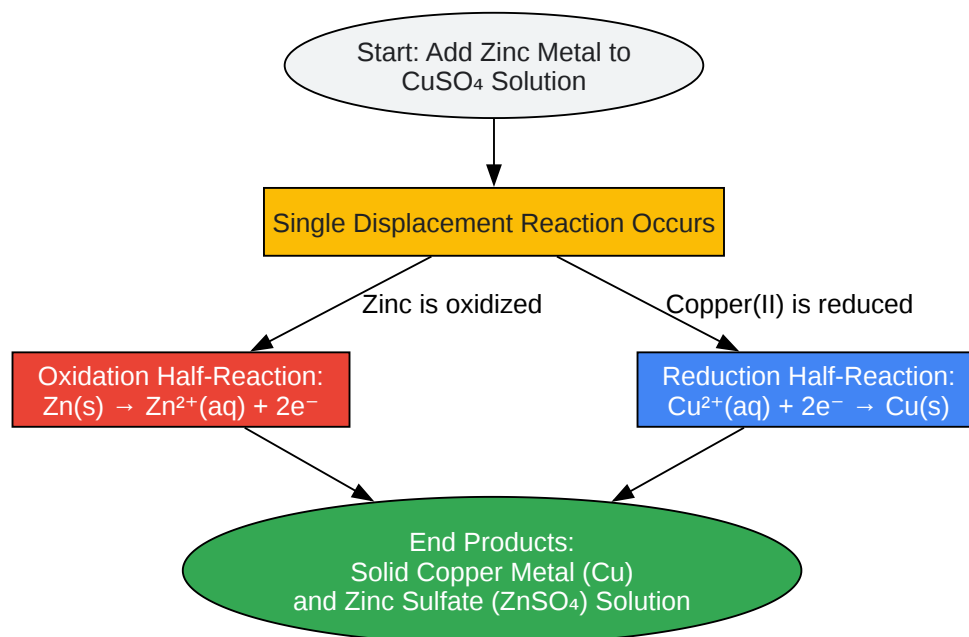


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Caption: Hydrolysis of the hexaquo copper(II) ion.

Redox Reactions

Copper(II) ions in solution can be reduced to copper metal by more electropositive metals, such as iron (Fe) or zinc (Zn), in a single displacement reaction.[3][16][17] In this redox process, the more reactive metal is oxidized (loses electrons) and displaces the copper ions from the solution, which are reduced (gain electrons) to form solid copper.[17][18] This reaction is observed by the fading of the blue solution and the deposition of reddish-brown copper metal. [19]

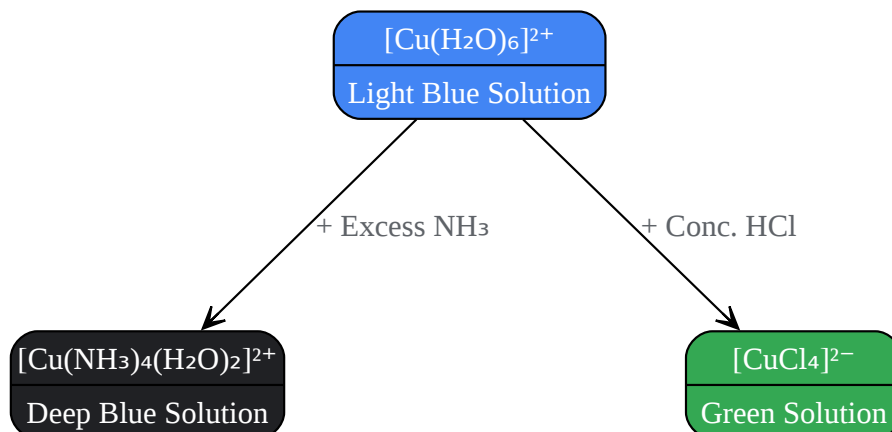


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Caption: Workflow of a redox reaction with zinc and CuSO₄.

Complex Formation (Ligand Substitution)

The water molecules (ligands) in the [Cu(H₂O)₆]²⁺ complex can be replaced by other ligands that form more stable complexes. A common example is the addition of aqueous ammonia (NH₃). Initially, a pale blue precipitate of copper(II) hydroxide forms.[13] With excess ammonia, this precipitate dissolves to form the deep royal blue tetraamminecopper(II) complex ion, [Cu(NH₃)₄(H₂O)₂]²⁺. [4][20][21] Similarly, adding concentrated hydrochloric acid replaces the water ligands with chloride ions to form the green tetrachlorocuprate(II) ion, [CuCl₄]²⁻. [3][4][5]



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Caption: Ligand substitution reactions of the aquated copper(II) ion.

Experimental Protocols

Accurate determination of the physical and chemical properties of **copper sulfate** solutions requires standardized experimental procedures.

Protocol for Measuring Solution Density

Objective: To determine the density (mass per unit volume) of a CuSO_4 solution. Apparatus: Pycnometer (specific gravity bottle), analytical balance, water bath, thermometer. Methodology:

- Preparation: Clean and thoroughly dry a pycnometer of a known volume (e.g., 25 or 50 mL). [8]
- Mass of Empty Pycnometer: Accurately measure the mass of the empty, dry pycnometer using an analytical balance.
- Mass of Pycnometer with Water: Fill the pycnometer with deionized water and place it in a constant temperature water bath until it reaches thermal equilibrium. Ensure the volume is exact, then dry the exterior and measure its mass.

- Mass of Pycnometer with Sample: Empty and dry the pycnometer. Fill it with the **copper sulfate** solution, bring it to the same temperature in the water bath, adjust the volume, dry the exterior, and measure its mass.
- Calculation:
 - Calculate the mass of the water and the mass of the sample solution by subtraction.
 - Calculate the density of the sample solution using the known density of water at that temperature.
 - $\text{Density_sample} = (\text{Mass_sample} / \text{Mass_water}) * \text{Density_water}$

Protocol for Measuring Viscosity

Objective: To determine the viscosity of a CuSO_4 solution. Apparatus: Calibrated suspended level viscometer (e.g., Ubbelohde type), stopwatch, constant temperature water bath.[7][9]

Methodology:

- Preparation: Clean the viscometer thoroughly and dry it.[22]
- Sample Loading: Introduce a precise volume of the **copper sulfate** solution into the viscometer.
- Thermal Equilibration: Place the viscometer vertically in a constant temperature water bath and allow at least 15-20 minutes for the sample to reach the bath temperature.[22]
- Measurement: Using a pipette bulb or pump, draw the liquid up through the capillary tube past the upper timing mark.
- Flow Time: Release the suction and accurately measure the time it takes for the liquid meniscus to fall from the upper timing mark to the lower timing mark using a stopwatch.[22]
- Replicates: Repeat the measurement at least three times to ensure reproducibility.
- Calculation: The kinematic viscosity (ν) is calculated using the equation $\nu = C * t$, where 't' is the average flow time and 'C' is the calibration constant of the viscometer. The dynamic

viscosity (η) can be found by multiplying the kinematic viscosity by the solution's density ($\eta = \nu * \rho$).

Protocol for Measuring Electrical Conductivity

Objective: To measure the electrical conductivity of a CuSO_4 solution. Apparatus: Conductivity meter with a conductivity probe (cell), beakers, standard conductivity solutions (e.g., KCl solutions).[23][24] Methodology:

- Calibration: Calibrate the conductivity meter according to the manufacturer's instructions using standard solutions of known conductivity. This determines the cell constant.[25]
- Sample Preparation: Place the **copper sulfate** solution in a clean beaker.
- Measurement: Rinse the conductivity probe with deionized water and then with a small amount of the sample solution. Immerse the probe in the sample, ensuring the electrodes are fully submerged and there are no air bubbles.
- Reading: Allow the reading on the meter to stabilize. Record the conductivity value.[26] It is crucial to also record the temperature of the solution, as conductivity is temperature-dependent.[23] Many modern meters have automatic temperature compensation.[24]

Protocol for Measuring pH

Objective: To determine the pH of a CuSO_4 solution. Apparatus: pH meter with a glass electrode and a reference electrode (or a combination electrode), beakers, standard pH buffer solutions (e.g., pH 4, 7, and 10).[27] Methodology:

- Preparation: Immerse the glass electrode in water for several hours before use.[28]
- Calibration: Calibrate the pH meter using at least two standard buffer solutions that bracket the expected pH of the sample (e.g., pH 4 and 7 for a CuSO_4 solution).[29] Rinse the electrode with deionized water between buffers.
- Sample Measurement: Rinse the electrode with deionized water and then with a small portion of the **copper sulfate** solution. Immerse the electrode in the bulk of the sample solution and gently stir.

- Reading: Allow the pH reading to stabilize before recording the value. Record the temperature of the solution.

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